

Personal protective equipment for handling Methyl 6-(bromomethyl)nicotinate

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Compound of Interest

Compound Name: Methyl 6-(bromomethyl)nicotinate

Cat. No.: B172810

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Essential Safety and Handling Guide for Methyl 6-(bromomethyl)nicotinate

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **Methyl 6-(bromomethyl)nicotinate** (CAS No. 131803-48-0). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this compound.

Chemical Identifier and Hazard Summary

| Identifier | Value |
|-------------------|---|
| Chemical Name | Methyl 6-(bromomethyl)nicotinate |
| CAS Number | 131803-48-0 |
| Molecular Formula | C8H8BrNO2 |
| Molecular Weight | 230.06 g/mol |
| Signal Word | Danger |
| Hazard Statements | H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H314: Causes severe skin burns and eye damage. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. |

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Methyl 6-(bromomethyl)nicotinate**.

| Protection Type | Specification | Rationale |
|-------------------------|---|---|
| Eye and Face Protection | Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. A face shield may be necessary for splash-prone activities. [1] [2] | To protect against splashes and airborne particles that can cause serious eye irritation or damage. [1] [3] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber), inspected before use. A lab coat or impervious clothing should be worn. [1] [2] | To prevent skin contact which can lead to irritation or burns. Contaminated clothing should be removed immediately. [1] [3] |
| Respiratory Protection | A NIOSH/MSHA-approved respirator (e.g., N95) is required if ventilation is inadequate or if dust/aerosols are generated. For higher exposures, a self-contained breathing apparatus may be necessary. [1] | To protect against the inhalation of dust or vapors that may cause respiratory irritation. [1] [4] |

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified laboratory fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are in close proximity to the workstation.[\[3\]](#)[\[5\]](#)
- Inspect all PPE for integrity before use. Ensure gloves are free of tears or punctures.[\[1\]](#)[\[2\]](#)

2. Handling the Chemical:

- Avoid the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)

- Do not breathe dust, fumes, gas, mist, vapors, or spray.[3][4]
- Wash hands and any exposed skin thoroughly after handling.[3][4]
- Do not eat, drink, or smoke when using this product.[6]
- Keep the container tightly closed when not in use.[3][4]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[3][4]
- Keep containers tightly closed in an inert atmosphere, at a temperature between 2-8°C.
- Store locked up.[3][4]
- Incompatible materials include strong oxidizing agents and strong bases.[3][5]

Disposal Plan

Waste Collection:

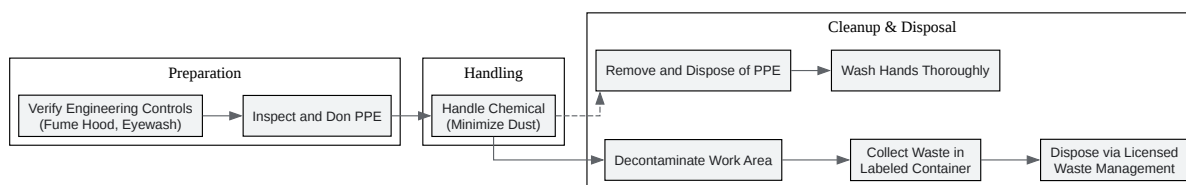
- Collect waste in a suitable, labeled, and closed container.[2][3]
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Disposal Method:

- Disposal must be conducted by a licensed professional waste disposal service.[1][3]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[1]
- One recommended method of disposal is to use an incinerator equipped with an afterburner and scrubber.[1]
- Do not allow the product to enter drains or the environment.[1][3]

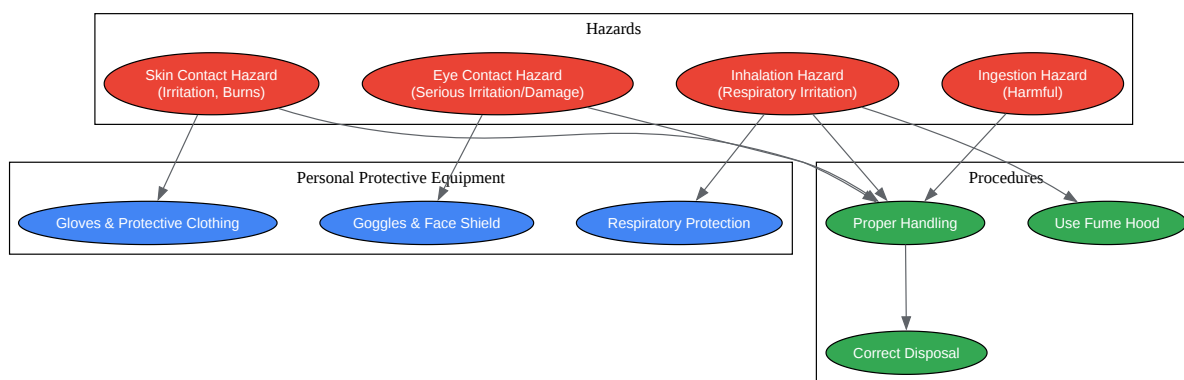
Visualizing Safety Protocols

To further clarify the safety procedures, the following diagrams illustrate the workflow for handling **Methyl 6-(bromomethyl)nicotinate** and the logical relationship between hazards and protective measures.



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Caption: Workflow for the safe handling of **Methyl 6-(bromomethyl)nicotinate**.



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Caption: Relationship between hazards and protective measures.

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